

Application Notes and Protocols: *cis*-Dichlorobis(triphenylphosphine)platinum(II) in Catalytic Hydrogenation

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Compound of Interest

	<i>cis</i> -
Compound Name:	<i>Dichlorobis(triphenylphosphine)platinum(II)</i>
Cat. No.:	B076907

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Introduction

cis-Dichlorobis(triphenylphosphine)platinum(II), a square planar platinum(II) complex, is a versatile reagent in organometallic chemistry. While it finds application in various catalytic processes, including hydrosilylation, its role in hydrogenation is most prominently observed when used in conjunction with a co-catalyst, typically tin(II) chloride. This combination forms a highly active species for the homogeneous hydrogenation of unsaturated carbon-carbon bonds. This document provides detailed application notes and protocols for the use of **cis-dichlorobis(triphenylphosphine)platinum(II)** in catalytic hydrogenation, with a primary focus on the platinum-tin bipartite catalyst system.

Core Concepts and Reaction Mechanism

The combination of **cis-dichlorobis(triphenylphosphine)platinum(II)** ($cis\text{-PtCl}_2(\text{PPh}_3)_2$) and tin(II) chloride (SnCl_2) generates a catalytically active species, believed to be a platinum-hydrido complex containing a platinum-tin bond. The proposed general mechanism for the hydrogenation of an alkene is as follows:

- Catalyst Activation: $cis\text{-PtCl}_2(\text{PPh}_3)_2$ reacts with SnCl_2 to form an active platinum-tin complex. In the presence of hydrogen gas, this complex undergoes oxidative addition to form a platinum-hydrido species.
- Olefin Coordination: The unsaturated substrate (alkene) coordinates to the platinum center.
- Migratory Insertion: A hydride ligand on the platinum atom is transferred to one of the carbon atoms of the double bond, forming a platinum-alkyl intermediate.
- Reductive Elimination: The second hydride ligand combines with the alkyl group, leading to the formation of the saturated alkane product and regenerating the active catalytic species.

This catalytic cycle allows for the stereospecific syn-addition of hydrogen across the double bond.

Applications in Hydrogenation

The $cis\text{-PtCl}_2(\text{PPh}_3)_2\text{-SnCl}_2$ catalyst system is effective for the hydrogenation of various unsaturated substrates, particularly short-chain olefins. Its homogeneous nature allows for milder reaction conditions compared to some heterogeneous catalysts and can offer high selectivity.

Data Presentation: Hydrogenation of Short-Chain Olefins

While extensive quantitative data for a wide range of substrates is not readily available in the public domain, the following table summarizes the typical performance of the $cis\text{-PtCl}_2(\text{PPh}_3)_2\text{-SnCl}_2$ catalyst system for the hydrogenation of simple alkenes based on available literature.

Substrate	Catalyst System	Solvent	Temperature (°C)	Pressure (atm H ₂)	Typical Outcome
Ethylene	cis-PtCl ₂ (PPh ₃) ₂ / SnCl ₂	Acetone	25	1	High conversion to Ethane
Propylene	cis-PtCl ₂ (PPh ₃) ₂ / SnCl ₂	Various	Ambient	1	Good conversion to Propane
1-Butene	cis-PtCl ₂ (PPh ₃) ₂ / SnCl ₂	Various	Ambient	1	Good conversion to Butane

Note: The performance of the catalyst, including reaction rates and yields, is highly dependent on the specific reaction conditions, substrate, and the ratio of platinum to tin.

Experimental Protocols

The following are generalized protocols for the hydrogenation of olefins using the cis-PtCl₂(PPh₃)₂-SnCl₂ catalyst system. It is crucial to perform all reactions under an inert atmosphere (e.g., argon or nitrogen) using standard Schlenk line or glovebox techniques.

Protocol 1: General Procedure for the Hydrogenation of a Gaseous Olefin (e.g., Ethylene)

Materials:

- **cis-Dichlorobis(triphenylphosphine)platinum(II)** (cis-PtCl₂(PPh₃)₂)
- Tin(II) chloride dihydrate (SnCl₂·2H₂O)
- Anhydrous, degassed acetone (or other suitable solvent)
- High-purity hydrogen gas
- High-purity ethylene gas

- Schlenk flask or other suitable reaction vessel equipped with a magnetic stir bar
- Gas burette or mass flow controller for monitoring gas uptake
- Vacuum/inert gas manifold (Schlenk line)

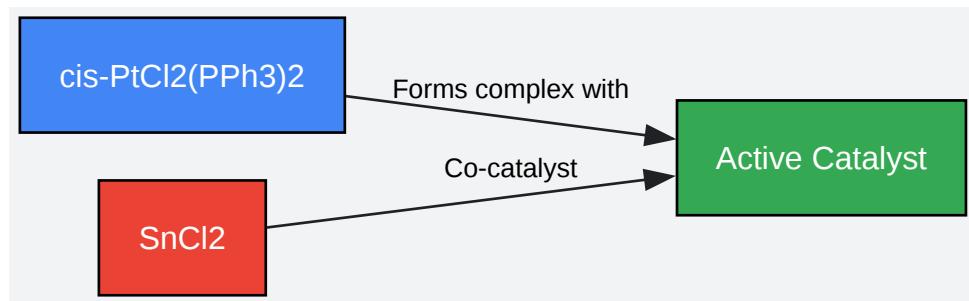
Procedure:

- Catalyst Preparation:
 - In a Schlenk flask under an inert atmosphere, add $\text{cis-PtCl}_2(\text{PPh}_3)_2$ (e.g., 0.05 mmol) and $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ (e.g., 0.25 mmol, a 1:5 molar ratio is common).
 - Evacuate the flask and backfill with inert gas three times to ensure an oxygen-free environment.
 - Add anhydrous, degassed acetone (e.g., 20 mL) via cannula or syringe.
 - Stir the mixture at room temperature until the catalyst components are fully dissolved. The solution may change color, indicating the formation of the active complex.
- Hydrogenation Reaction:
 - Evacuate the flask containing the catalyst solution and backfill with hydrogen gas to 1 atm.
 - Stir the solution under the hydrogen atmosphere for a predetermined time (e.g., 30 minutes) to allow for the formation of the hydride species.
 - Introduce a known volume of ethylene gas into the reaction vessel.
 - Monitor the reaction progress by measuring the uptake of hydrogen using a gas burette or by analyzing aliquots of the gas phase by gas chromatography (GC).
 - Continue the reaction until the theoretical amount of hydrogen has been consumed or the reaction ceases.
- Work-up and Analysis:

- Once the reaction is complete, vent the excess hydrogen and ethylene in a safe manner.
- The product (ethane) will be in the gas phase and can be analyzed by GC.

Visualizations

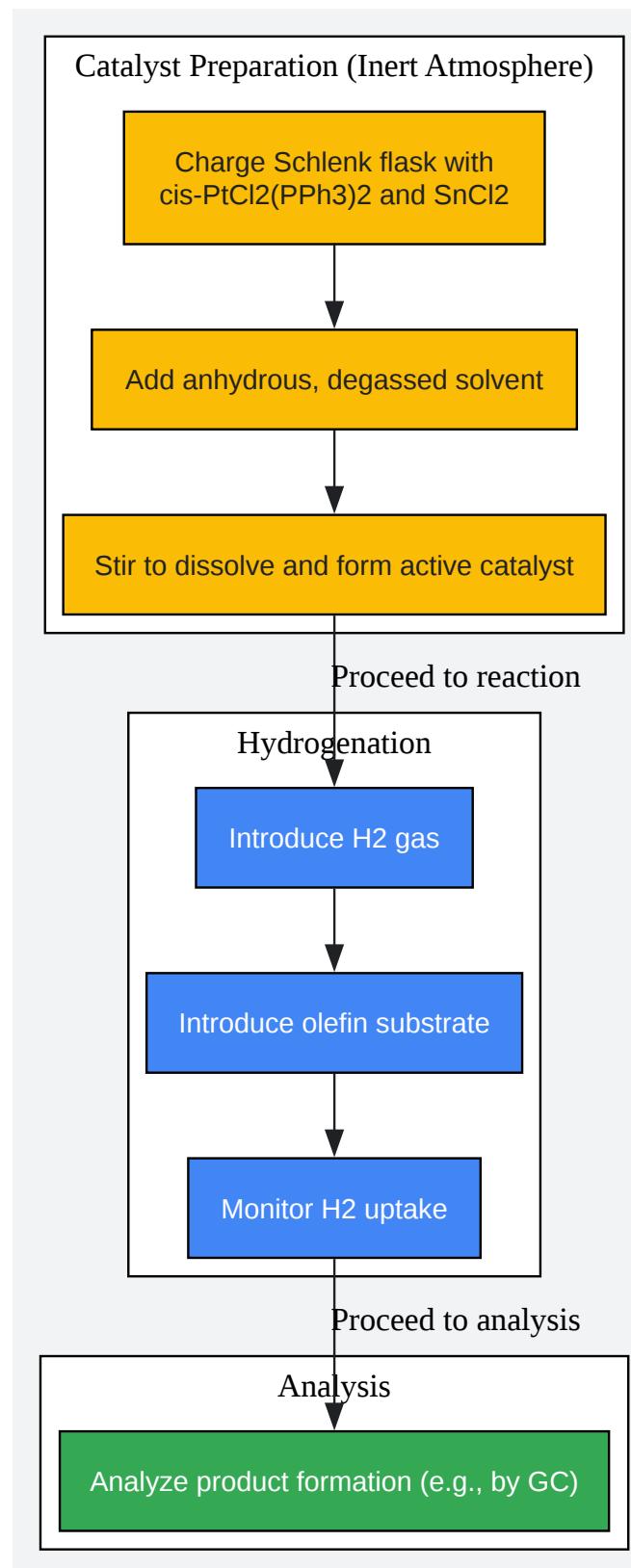
Logical Relationship of the Catalyst System



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Caption: Formation of the active catalyst from its precursors.

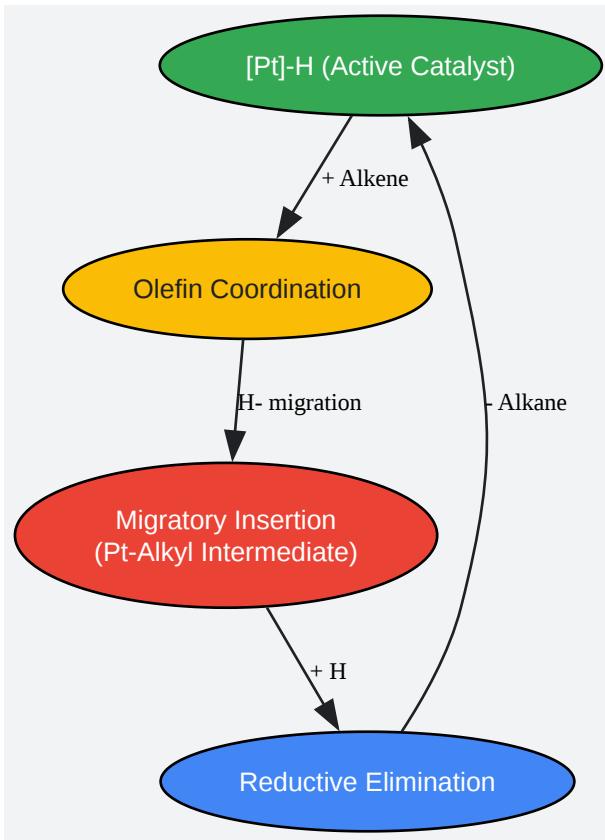
Experimental Workflow for Olefin Hydrogenation



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Caption: General workflow for catalytic hydrogenation.

Proposed Catalytic Cycle for Alkene Hydrogenation



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